

An In-depth Technical Guide to 4-(2-Bromophenylsulfonyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Bromophenylsulfonyl)morpholine

Cat. No.: B1277062

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for **4-(2-Bromophenylsulfonyl)morpholine** is not readily available in the public domain. This guide has been compiled based on data from analogous compounds and established chemical principles.

Introduction

4-(2-Bromophenylsulfonyl)morpholine is a halogenated aromatic sulfonylmorpholine derivative. While specific applications for this ortho-bromo isomer are not widely documented, the general class of arylsulfonylmorpholines is of significant interest in medicinal chemistry and drug discovery. The morpholine moiety is a common feature in many bioactive molecules, often improving pharmacokinetic properties such as solubility and metabolic stability. The sulfonyl group acts as a key structural linker and can participate in important interactions with biological targets. The presence and position of the bromine atom on the phenyl ring can significantly influence the compound's physicochemical properties and biological activity through steric and electronic effects, making it a valuable subject for further investigation.

Physicochemical Properties

Precise experimental values for **4-(2-Bromophenylsulfonyl)morpholine** are not available in the cited literature. The following table presents calculated data and experimental data for structurally similar compounds to provide an estimated profile.

Property	4-(2-Bromophenylsulfonyl)morpholine (Estimated/Calculated)	4-(Phenylsulfonyl)morpholine (Experimental/Calculated)[1]	4-(4-Fluorophenylsulfonyl)morpholine (Calculated)[2]
Molecular Formula	C ₁₀ H ₁₂ BrNO ₃ S	C ₁₀ H ₁₃ NO ₃ S	C ₁₀ H ₁₂ FNO ₃ S
Molecular Weight	306.18 g/mol	227.28 g/mol [1]	245.27 g/mol [2]
Appearance	Predicted: White to off-white solid	-	-
Melting Point	Not available	Not available	Not available
Boiling Point	Not available	Not available	Not available
Solubility	Predicted: Soluble in organic solvents like dichloromethane, ethyl acetate, and acetone. Low solubility in water.	-	-
CAS Number	Not assigned in available literature	5033-21-6[1]	383-23-3[2]

Experimental Protocols

While a specific protocol for the synthesis of **4-(2-Bromophenylsulfonyl)morpholine** is not detailed in the searched literature, a general and reliable method for the preparation of arylsulfonylmorpholines can be adapted. This typically involves the reaction of an arylsulfonyl chloride with morpholine in the presence of a base.

Synthesis of **4-(2-Bromophenylsulfonyl)morpholine**

This procedure is a representative method for the synthesis of arylsulfonyl amides.

Materials:

- 2-Bromobenzenesulfonyl chloride
- Morpholine
- Triethylamine (or another suitable base like pyridine)
- Dichloromethane (or another suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and equipment (round-bottom flask, addition funnel, magnetic stirrer, etc.)
- Rotary evaporator
- Thin-layer chromatography (TLC) apparatus
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 2-bromobenzenesulfonyl chloride (1.0 equivalent) in dichloromethane. Cool the solution to 0 °C in an ice bath with magnetic stirring.
- **Addition of Reagents:** In a separate flask, prepare a solution of morpholine (1.1 equivalents) and triethylamine (1.2 equivalents) in dichloromethane.
- **Reaction:** Add the morpholine and triethylamine solution dropwise to the cooled solution of 2-bromobenzenesulfonyl chloride over 15-30 minutes.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Work-up: Once the reaction is complete, quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-(2-Bromophenylsulfonyl)morpholine**.

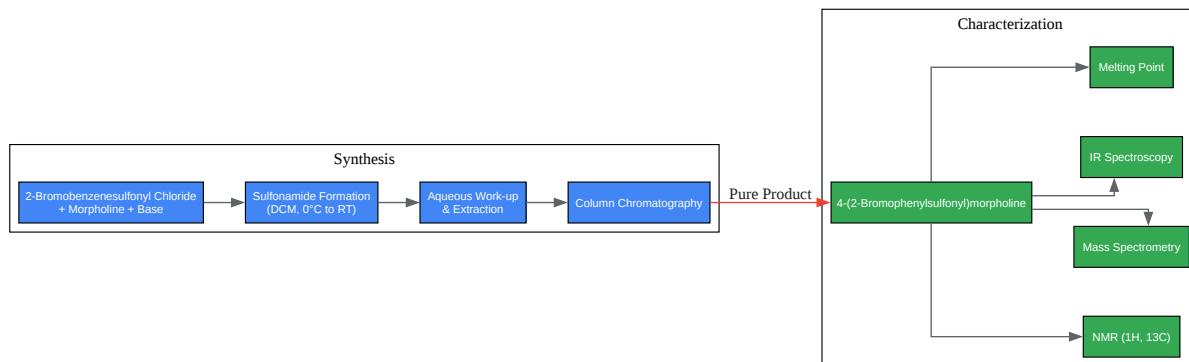
Characterization

The structure and purity of the synthesized **4-(2-Bromophenylsulfonyl)morpholine** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy to confirm the chemical structure and connectivity of the atoms.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the sulfonyl (S=O) and C-N bonds.
- Melting Point Analysis: To determine the melting point, which is a key indicator of purity.
- Elemental Analysis: To determine the elemental composition (C, H, N, S, Br) and confirm the empirical formula.

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **4-(2-Bromophenylsulfonyl)morpholine**.



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Synthesis and Characterization Workflow.

Conclusion

While **4-(2-Bromophenylsulfonyl)morpholine** is not a widely studied compound, its synthesis is feasible through established methods for forming sulfonamides. The lack of available data presents an opportunity for researchers to synthesize and characterize this molecule, and to explore its potential biological activities. The information provided in this guide, based on analogous compounds and general synthetic strategies, serves as a foundational resource for such endeavors. Further research is warranted to fully elucidate the physicochemical properties and potential applications of this and other ortho-substituted phenylsulfonylmorpholine derivatives in the field of drug discovery and development.

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References

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